

# Serotonin glucuronide-d4 chemical properties

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## Compound of Interest

Compound Name: Serotonin glucuronide-d4

Cat. No.: B12414598

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## Technical Guide: Serotonin Glucuronide-d4

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Serotonin glucuronide-d4** is the deuterium-labeled form of serotonin glucuronide, a major metabolite of the neurotransmitter serotonin (5-hydroxytryptamine). Due to its isotopic labeling, it serves as an invaluable internal standard for the accurate quantification of endogenous serotonin and its metabolites in various biological matrices.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the chemical properties, metabolic pathway, and analytical applications of **Serotonin glucuronide-d4**.

### Chemical and Physical Properties

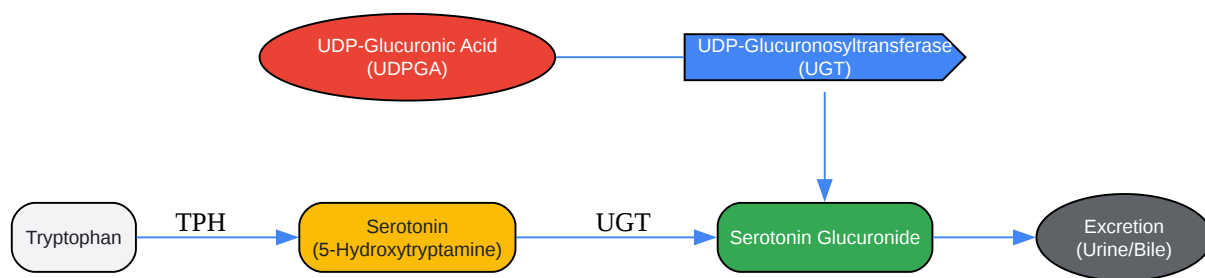
**Serotonin glucuronide-d4** is a stable, isotopically labeled compound that is essential for precise bioanalytical studies. Its physical and chemical properties are summarized below.

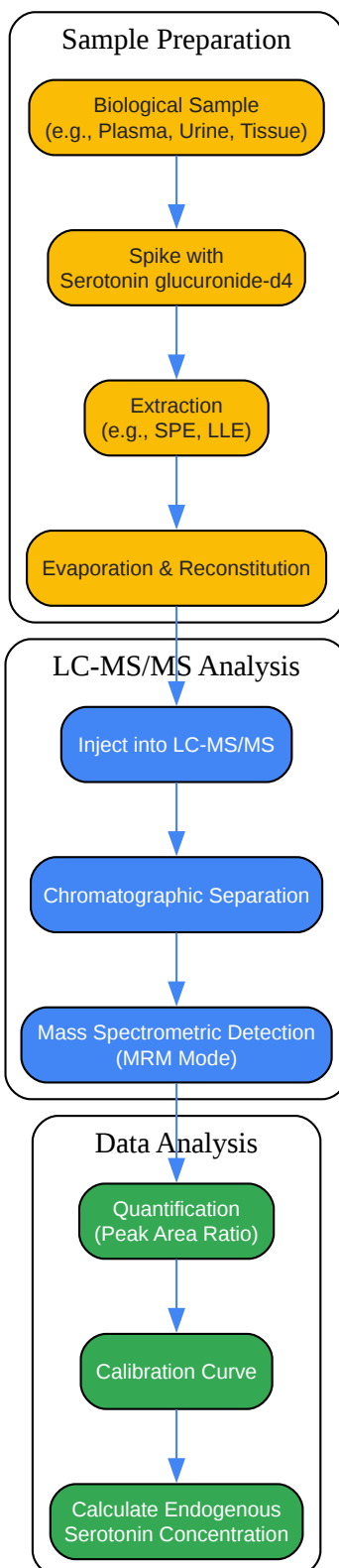
Property	Value	Reference
Molecular Formula	C <sub>16</sub> H <sub>16</sub> D <sub>4</sub> N <sub>2</sub> O <sub>7</sub>	[3][4][5]
Molecular Weight	356.36 g/mol	[3][4][5]
Appearance	White to Pale Orange Solid	[6]
Purity	>95% (HPLC)	[4]
Isotopic Purity	>95% (99.9% d <sub>4</sub> )	[6]
Solubility	Slightly soluble in aqueous base and water.	[6]
Storage Conditions	4°C, under inert atmosphere.	[6]
Shipping Conditions	Ambient temperature.	[3]

## Metabolic Pathway: Glucuronidation of Serotonin

Serotonin undergoes phase II metabolism, primarily through glucuronidation, to form serotonin glucuronide. This process, catalyzed by UDP-glucuronosyltransferases (UGTs), increases the water solubility of serotonin, facilitating its excretion from the body.[7] The deuterium-labeled analog, **Serotonin glucuronide-d<sub>4</sub>**, follows the same metabolic fate, making it an ideal tracer for metabolic studies.

The following diagram illustrates the key steps in the metabolic pathway leading to the formation of serotonin glucuronide.





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- To cite this document: BenchChem. [Serotonin glucuronide-d4 chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12414598#serotonin-glucuronide-d4-chemical-properties]

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